

# CAS number and molecular weight of Glyphosate-13C,15N.

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## Compound of Interest

Compound Name: Glyphosate-13C,15N

Cat. No.: B1443869

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## Technical Data for Glyphosate-13C,15N

This guide provides the chemical identification and molecular properties of the isotopically labeled herbicide **Glyphosate-13C,15N**, intended for researchers and professionals in drug development and analytical sciences.

## Chemical Identity and Properties

**Glyphosate-13C,15N** is a stable isotope-labeled version of Glyphosate, a widely used broad-spectrum herbicide. The incorporation of a heavy carbon-13 atom and a heavy nitrogen-15 atom makes it a valuable internal standard for quantitative analysis by mass spectrometry, particularly in environmental and agricultural testing.

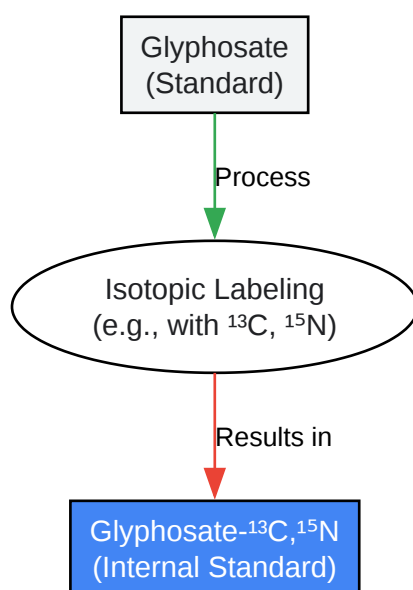
The key identifiers and molecular weight for **Glyphosate-13C,15N** are summarized in the table below.

Identifier	Value	References
CAS Number	285978-24-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$^{13}\text{C}_2\text{H}_8\text{ }^{15}\text{N}\text{O}_5\text{P}$	<a href="#">[5]</a>
Molecular Weight	171.06 g/mol	

It is important to note that other isotopically labeled versions of Glyphosate exist, which will have different molecular weights and potentially different CAS numbers. For instance, Glyphosate labeled with three  $^{13}\text{C}$  atoms (Glyphosate- $^{13}\text{C}_3$ ,  $^{15}\text{N}$ ) has a molecular weight of 173.04 g/mol .

## Logical Relationship of Isotopic Labeling

The following diagram illustrates the concept of isotopic labeling using Glyphosate as an example.



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Conceptual workflow of isotopic labeling.

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## References

- 1. Glyphosate- $^{13}\text{C}$ ,  $^{15}\text{N}$  | CAS 285978-24-7 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [clearsynth.com](https://clearsynth.com) [[clearsynth.com](https://clearsynth.com)]

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- 5. Glyphosate-13C,15N | CAS | LGC Standards [lgcstandards.com]
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